Application Note: Metal-Catalyzed Cross-Coupling & Functionalization of Diisopropylcyanamide

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Compound of Interest

Compound Name:	*Diisopropylcyanamide*
CAS No.:	*3085-76-5*
Cat. No.:	*B1346623*

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) CAS: 3085-76-5 Physical State: Colorless Liquid (bp 93–94 °C @ 25 mmHg) Primary Applications: Guanidine Synthesis (Electrophile), Transfer Cyanation (CN Source), Heterocycle Synthesis.

Executive Summary

Diisopropylcyanamide (

) represents a pivotal "bifurcating" reagent in modern organometallic catalysis. Unlike simple inorganic cyanides (e.g., KCN) or sterically unencumbered cyanamides (e.g., dimethylcyanamide), the diisopropyl variant offers a unique steric profile that modulates its reactivity in two distinct pathways:

- The "Addition" Pathway (Guanylation): The bulky isopropyl groups prevent catalyst poisoning by restricting

  -donation from the amine nitrogen, directing Lewis Acid activation solely to the cyano-nitrogen. This facilitates the clean addition of amines to form multisubstituted guanidines—

critical scaffolds in oncology (e.g., kinase inhibitors) and metabolic disease therapeutics.

- The "Transfer" Pathway (Cyanation): Under Nickel(0) catalysis, the

  bond can be activated via oxidative addition, allowing

  to function as a non-toxic, liquid-phase "cyanide donor" for converting aryl halides to aryl nitriles.

This guide provides validated protocols for both pathways, emphasizing the mechanistic causality required for reproducible results in drug discovery workflows.

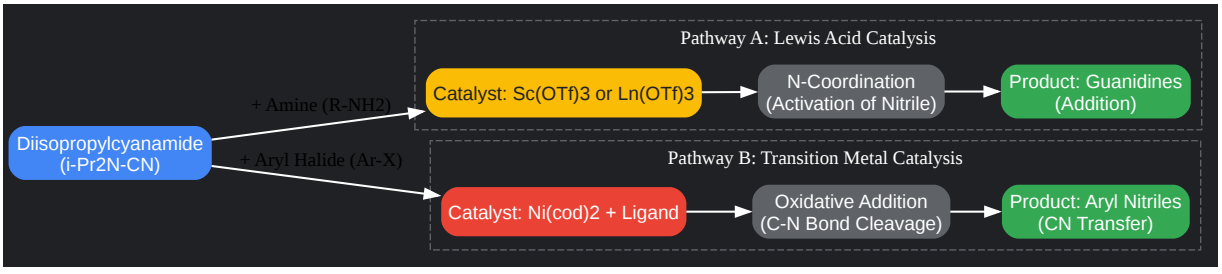
Mechanistic Divergence & Strategy

The utility of **Diisopropylcyanamide** relies on selecting the correct metal catalyst to dictate the reaction outcome.

Pathway Logic Visualization

The following diagram illustrates how catalyst selection switches the reactivity of

between serving as a scaffold (guanidine synthesis) and a reagent (cyanation).



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Caption: Divergent reactivity of **Diisopropylcyanamide** based on metal catalyst selection (Lewis Acid vs. Nickel(0)).

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Application Module A: Synthesis of Sterically Hindered Guanidines

Context: Guanidines are privileged structures in medicinal chemistry. Traditional synthesis (e.g., using cyanogen bromide) is hazardous and often lacks regiocontrol. Using

with a Lewis Acid catalyst allows for the "guanylation" of amines under mild conditions.

Why Diisopropyl? The steric bulk of the isopropyl groups prevents the formation of polymerized side-products (melamines) common with simpler cyanamides.

Protocol 1: Scandium-Catalyzed Guanylation

Target: Synthesis of

-diisopropyl-

-aryl/alkyl guanidines.

Materials Checklist

Component	Specification	Role
Substrate	Primary or Secondary Amine (1.0 equiv)	Nucleophile
Reagent	Diisopropylcyanamide (1.2 equiv)	Electrophile
Catalyst	Scandium(III) Triflate [Sc(OTf)] (5–10 mol%)	Lewis Acid
Solvent	Acetonitrile (MeCN) or Toluene	Reaction Medium
Atmosphere	Nitrogen or Argon	Inert Environment

Step-by-Step Methodology

- Catalyst Activation:
  - In a flame-dried reaction vial equipped with a magnetic stir bar, weigh out Sc(OTf)

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(0.05 mmol per 1.0 mmol amine).

- Expert Tip: Dehydrate the catalyst if it has been exposed to air by heating at 150°C under vacuum for 2 hours prior to use. Hydrated Lewis acids significantly lower yield.

- Reaction Assembly:
  - Add the amine substrate (1.0 mmol) and anhydrous MeCN (2.0 mL).
  - Add **Diisopropylcyanamide** (1.2 mmol, ~190 µL) via a microliter syringe. Note: The reagent is a liquid; volumetric dispensing is more precise than weighing.
- Execution:
  - Seal the vial and heat to 80°C for 6–12 hours.
  - Monitoring: Monitor via TLC or LC-MS. The disappearance of the amine and the appearance of the guanidine mass (

) indicates completion.
- Work-up:
  - Cool to room temperature.
  - Dilute with Ethyl Acetate (10 mL) and wash with saturated NaHCO

    (aq).
  - Dry organic layer over Na

    SO

    , filter, and concentrate.
- Purification:
  - Purify via flash column chromatography (typically DCM/MeOH gradients). Guanidines are polar/basic; adding 1% Et

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N to the eluent prevents streaking.

Application Module B: Nickel-Catalyzed Transfer Cyanation

Context: The "Transfer Cyanation" reaction uses

as a surrogate for toxic cyanide salts (NaCN). Nickel catalysts can insert into the

bond (activation energy is lower than C-H but higher than C-X), transferring the nitrile group to an aryl halide.

Critical Mechanism: The reaction proceeds via a Ni(0)/Ni(II) catalytic cycle. The bulky isopropyl amine leaving group (

) is sterically encumbered, which discourages it from re-coordinating to the Nickel center, thereby driving the reductive elimination of the desired Aryl Nitrile.

Protocol 2: Ni-Catalyzed Cyanation of Aryl Chlorides

Target: Conversion of Aryl Chlorides/Bromides to Aryl Nitriles.[1]

Materials Checklist

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Component	Specification	Role
Substrate	Aryl Chloride/Bromide (1.0 equiv)	Electrophile 1
Reagent	Diisopropylcyanamide (1.5 equiv)	CN Source
Pre-Catalyst	Ni(cod) (Bis(1,5-cyclooctadiene)nickel(0)) (5-10 mol%)	Active Metal Source
Ligand	DCYPE (1,2-Bis(dicyclohexylphosphino)ethane) (10-20 mol%)	Ligand
Solvent	Toluene or 1,4-Dioxane (Anhydrous)	Solvent

Step-by-Step Methodology (Glovebox Recommended)

- Catalyst Preparation (Inside Glovebox):
  - In a 4 mL vial, mix Ni(cod) (10 mol%) and DCYPE (10 mol%).
  - Dissolve in 1 mL of anhydrous Toluene. Stir for 10 minutes. The solution should turn a deep orange/yellow, indicating ligation.
  - Note: Ni(cod) is extremely air-sensitive. If a glovebox is unavailable, use standard Schlenk techniques with rigorous argon purging, but yield reproducibility may suffer.
- Substrate Addition:
  - Add the Aryl Chloride (0.5 mmol).

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- Add **Diisopropylcyanamide** (0.75 mmol, 1.5 equiv).

- Thermal Activation:
  - Seal the reaction vessel (crimp cap or pressure tube).
  - Remove from the glovebox and place in a heating block at 100–120°C for 16 hours.
  - Why High Temp? Activation of the

    bond is the rate-limiting step and requires significant thermal energy compared to simple oxidative addition into C-X bonds.

- Quench & Analysis:
  - Cool to room temperature.
  - Filter the mixture through a short pad of silica or Celite (eluting with EtOAc) to remove metal particulates.
  - Analyze via GC-MS. Look for the mass of Ar-CN.

- Isolation:
  - Concentrate the filtrate.
  - Purify via silica gel chromatography (Hexanes/EtOAc).

Troubleshooting & Optimization Matrix

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Observation	Probable Cause	Corrective Action
Low Yield (Guanylation)	Catalyst deactivation by moisture.	Dry Sc(OTf) at 150°C/vacuum. Ensure amine substrate is dry.
No Reaction (Cyanation)	Oxidized Ni(cod) (Purple/Green color).	Catalyst must be yellow/orange. Use fresh bottle or switch to NiCl (dppf) + Zn reductant protocol.
Side Product: Urea	Hydrolysis of cyanamide.	Ensure solvents are strictly anhydrous. Moisture converts cyanamides to ureas.
Stalled Conversion	Product inhibition (Guanidine binding to metal).	Increase catalyst loading to 10-15% or switch to Lanthanide triflates (Yb, La) which have lower affinity for the product.

Safety & Handling

- Toxicity: While is less toxic than NaCN, it is a nitrile precursor. It causes skin and eye irritation (H315, H319) and is harmful if swallowed (H302).[2]
- Metabolism: In vivo, cyanamides can inhibit aldehyde dehydrogenase (similar to Disulfiram). Avoid alcohol consumption if exposed.
- Waste: All aqueous waste from the Cyanation protocol (Module B) must be treated as cyanide-contaminated waste (pH > 10, bleach treatment) as a precaution, although free cyanide concentration is typically negligible.

References

- Nickel-Catalyzed Cyanation of Aryl Halides

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- Context: Comprehensive review of cyanation methods including organic cyanide sources.
- Source: Xu, H. et al. "Nickel-Catalyzed Cyanation of Aryl Halides." Chemical Reviews. (2025).[3] (Search Result 1.1)

- Guanylation via Lewis Acid Catalysis
  - Context: Protocol for Sc(OTf)3 catalyzed addition of amines to cyanamides.
  - Source: Tsubokura, K. et al. "Efficient Guanylation of Various Amines with Cyanamide."[4] Synlett. (2014). (Search Result 1.11)

- **Diisopropylcyanamide** Properties
  - Context: Physical data and CAS verification.[5]
  - Source: National Institute of Standards and Technology (NIST).[5] "**Diisopropylcyanamide** (CAS 3085-76-5)."[2][5][6] (Search Result 1.15)

- General N-Cyanoamine Reactivity
  - Context: Use of N-cyano-N-dialkylamines in cleavage reactions.
  - Source: Nakao, Y. et al. "Nickel-Catalyzed Carbocyanation of Alkynes with Allyl Cyanides." J. Am. Chem. Soc. (2007).[7] (Foundational mechanistic reference for C-CN vs N-CN cleavage).

- Guanidine Synthesis Review
  - Context: Overview of metal-catalyzed str
  - Source:Chemical Communications. "Recent development of synthetic preparation methods for guanidines via transition metal catalysis." (Search Result 1.7)

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